

Vanillin-13C CAS number and molecular weight

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Compound of Interest		
Compound Name:	Vanillin-13C	
Cat. No.:	B030214	Get Quote

An in-depth analysis of **Vanillin-13C**, a stable isotope-labeled form of vanillin, is crucial for researchers in metabolomics, drug metabolism, and pharmacokinetic studies. Its use as an internal standard allows for precise quantification in mass spectrometry-based analyses. This document outlines the core physicochemical properties of the most common isotopologue, Vanillin-(methoxy-13C).

Physicochemical Properties

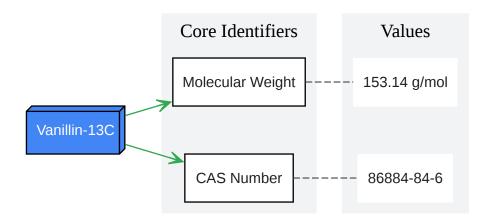
The key identifiers and properties of **Vanillin-13C**, specifically the methoxy-labeled variant, are summarized below. This isotopologue features a single Carbon-13 atom in the methoxy group, resulting in a mass shift of +1 compared to the unlabeled compound.

Property	Value	Citations
Chemical Name	4-Hydroxy-3-(methoxy- 13C)benzaldehyde	[1]
CAS Number	86884-84-6	[1][2][3]
Molecular Formula	¹³ CC ₇ H ₈ O ₃	[3]
Molecular Weight	153.14 g/mol	[1][3][4]

Logical Relationship Diagram

The following diagram illustrates the direct association between the **Vanillin-13C** compound and its primary quantitative identifiers.





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Core identifiers for Vanillin-13C.

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